

Introduction: A Profile of a Heterocyclic Research Compound

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Compound of Interest

Compound Name: Methyl 3-(1,3-oxazol-5-yl)benzoate

CAS No.: 850375-14-3

Cat. No.: B1311026

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Methyl 3-(1,3-oxazol-5-yl)benzoate belongs to a class of heterocyclic compounds widely investigated in medicinal chemistry and drug discovery. The oxazole ring is a key pharmacophore found in numerous natural products and synthetic molecules with diverse biological activities.^{[1][2]} Its presence suggests that the compound may be pharmacologically active and should be handled with the appropriate level of caution for an investigational substance. The methyl benzoate moiety contributes to the compound's overall physicochemical properties. Given the absence of specific toxicological data, a conservative safety protocol is paramount.

Presumptive Hazard Assessment and GHS Classification

A definitive Globally Harmonized System (GHS) classification is not available. Based on the known hazards of its constituent parts, a presumptive classification is proposed.

- Methyl Benzoate: Classified as harmful if swallowed (Acute Toxicity, Oral, Category 4), a combustible liquid, and may cause effects on the central nervous system.^{[3][4][5]}

- Oxazole & Derivatives: The parent compound, oxazole, is flammable and corrosive.[6] Derivatives can be irritating to the eyes, respiratory system, and skin.[7] As a class, oxazole-containing compounds are being investigated for a wide range of biological activities, implying a potential for unknown toxicological effects.[2][8]

Presumptive GHS Classification for **Methyl 3-(1,3-oxazol-5-yl)benzoate**:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2 (Precautionary)	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2 (Precautionary)	H319: Causes serious eye irritation
Specific Target Organ Toxicity	Category 3 (Precautionary)	H335: May cause respiratory irritation

Signal Word:Warning

Hazard Pictograms:

(Exclamation Mark)

Precautionary Statements: Obtain special instructions before use.[3] Do not handle until all safety precautions have been read and understood.[3] Wash skin thoroughly after handling.[4] Do not eat, drink or smoke when using this product.[4] Wear protective gloves/protective clothing/eye protection/face protection.[9] IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.[4] IF ON SKIN: Wash with plenty of soap and water.[9] IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10]

Physical and Chemical Properties

Specific data for **Methyl 3-(1,3-oxazol-5-yl)benzoate** is not published. The table below lists properties for Methyl Benzoate as a reference point. The addition of the oxazole ring will alter these values.

Property	Value for Methyl Benzoate (CAS 93-58-3)
Appearance	Colorless, oily liquid[5]
Molecular Formula	C8H8O2
Molecular Weight	136.15 g/mol [11]
Boiling Point	198-199 °C[3]
Melting Point	-12 °C[3]
Flash Point	83 °C (Combustible)[5]
Solubility	Insoluble in water; Soluble in alcohol, ether[12]
Vapor Density	4.7 (Air = 1.0)[3]

Core Directive: Safe Handling and Storage Protocols

The causality behind these protocols is to minimize all potential routes of exposure—inhalation, ingestion, and dermal contact—due to the compound's unknown toxicological profile.

Engineering Controls & Work Environment

- **Primary Control:** All manipulations of **Methyl 3-(1,3-oxazol-5-yl)benzoate**, including weighing, transferring, and preparing solutions, must be conducted within a certified chemical fume hood to prevent inhalation of vapors or aerosols.[10]
- **Ventilation:** Ensure the laboratory has adequate general ventilation. The vapor is heavier than air and may accumulate in low-lying areas.[5]
- **Proximity to Safety Equipment:** Work must be performed in proximity to a safety shower and an eyewash station.

Personal Protective Equipment (PPE)

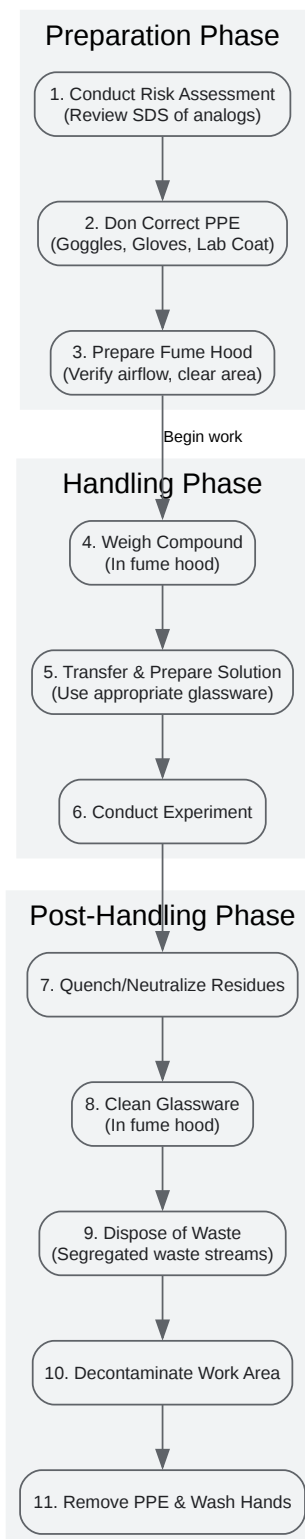
- **Eye Protection:** Chemical safety goggles are mandatory. A face shield should be worn in situations with a higher risk of splashes.

- **Hand Protection:** Use chemically resistant gloves, such as nitrile gloves. Inspect gloves for tears or punctures before use. Dispose of contaminated gloves properly and wash hands thoroughly after handling.
- **Body Protection:** A flame-resistant lab coat must be worn and kept fully fastened.
- **Respiratory Protection:** Not typically required when working within a functional fume hood. If there is a risk of exposure outside of a fume hood (e.g., large spill), a respirator with an organic vapor cartridge is necessary.[\[3\]](#)

Storage Requirements

- **Container:** Store in a tightly sealed, properly labeled container.[\[13\]](#)
- **Location:** Keep in a cool, dry, and well-ventilated area designated for chemical storage.[\[14\]](#)
- **Incompatibilities:** Based on the reactivity of methyl benzoate, store away from strong oxidizing agents, strong acids, and strong bases.[\[12\]](#)[\[15\]](#)
- **Ignition Sources:** Keep away from heat, sparks, and open flames.[\[13\]](#)

Workflow: Handling of a Research Chemical



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Caption: Standard laboratory workflow for handling a research chemical.

Emergency Procedures: A Self-Validating System

Preparedness is the cornerstone of safety. All personnel must be familiar with these procedures before beginning work.

First Aid Measures

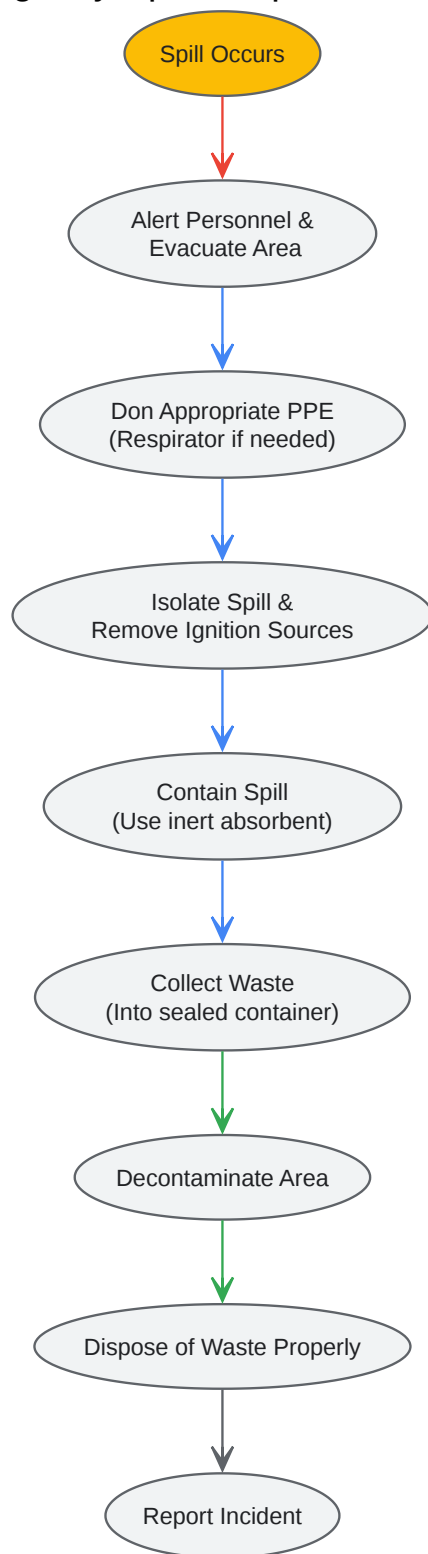
- **Inhalation:** Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[\[14\]](#)
- **Skin Contact:** Remove all contaminated clothing immediately.[\[13\]](#) Wash the affected skin area with copious amounts of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[\[16\]](#)
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[\[6\]](#) Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting.[\[13\]](#) Rinse mouth thoroughly with water. If the person is conscious, give them two glasses of water to drink. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.[\[3\]](#)

Spill Response Protocol

- **Evacuation & Isolation:** Evacuate all non-essential personnel from the immediate area. Isolate the spill area to prevent spreading.
- **Ventilation:** Ensure the area is well-ventilated, preferably within a fume hood.
- **Control Ignition Sources:** Extinguish all nearby flames and turn off any spark-producing equipment.[\[6\]](#)
- **Containment:** For small spills, absorb the material with an inert, non-combustible absorbent such as sand, vermiculite, or commercial sorbent pads.[\[10\]](#) Do not use combustible materials like paper towels to absorb the bulk of the spill.

- Collection: Carefully scoop the absorbed material into a sealable, labeled container for hazardous waste disposal.
- Decontamination: Clean the spill area thoroughly with soap and water.
- Reporting: Report the incident to the laboratory supervisor and the appropriate environmental health and safety office.

Emergency Spill Response Protocol



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Caption: Logical flow for responding to a chemical spill.

Disposal Considerations

All waste containing **Methyl 3-(1,3-oxazol-5-yl)benzoate** must be treated as hazardous.

- Waste Streams: Maintain separate, clearly labeled, and sealed waste containers for solid and liquid waste.
- Regulatory Compliance: Disposal must be carried out in accordance with all local, state, and federal regulations. Consult with your institution's environmental health and safety department for specific guidance. Do not dispose of this chemical down the drain.[\[3\]](#)

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